

Essential Safety and Operational Guide for 5-Oxodecanoyl-CoA

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Compound of Interest

Compound Name: 5-Oxodecanoyl-CoA

Cat. No.: B15550595

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This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Oxodecanoyl-CoA**. Adherence to these protocols is critical for ensuring a safe laboratory environment and maintaining experimental integrity.

Chemical Identifier:

- Name: **5-Oxodecanoyl-CoA**
- Synonyms: 5-Oxodecanoyl-coenzyme A

Hazard Identification and Classification

5-Oxodecanoyl-CoA is classified with the following hazards:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[1]
- Skin irritation (Category 2), H315: Causes skin irritation.[1]
- Eye irritation (Category 2), H319: Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Category 3), H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Pictogram:

- GHS07: Exclamation mark

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Oxodecanoyl-CoA** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene, powder-free.	To prevent skin contact and irritation.
Eye Protection	Safety glasses or goggles	Conforming to OSHA or EN 149 standards.	To protect against splashes and eye irritation.
Body Protection	Laboratory coat or disposable gown	---	To protect skin and clothing from contamination.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when handling the substance as a powder or if dust/aerosols may be generated.	To prevent respiratory tract irritation.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability of **5-Oxodecanoyl-CoA** and prevent accidental exposure.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust generation.
- Wash hands thoroughly after handling.
- Remove contaminated clothing and wash it before reuse.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible substances.
- For specific storage temperatures, refer to the Certificate of Analysis, though room temperature is generally acceptable in the continental US.

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
If on Skin	Wash with plenty of soap and water.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing.
If Swallowed	Call a poison center or doctor if you feel unwell. Rinse mouth.

Spill and Disposal Plan

Spill Containment:

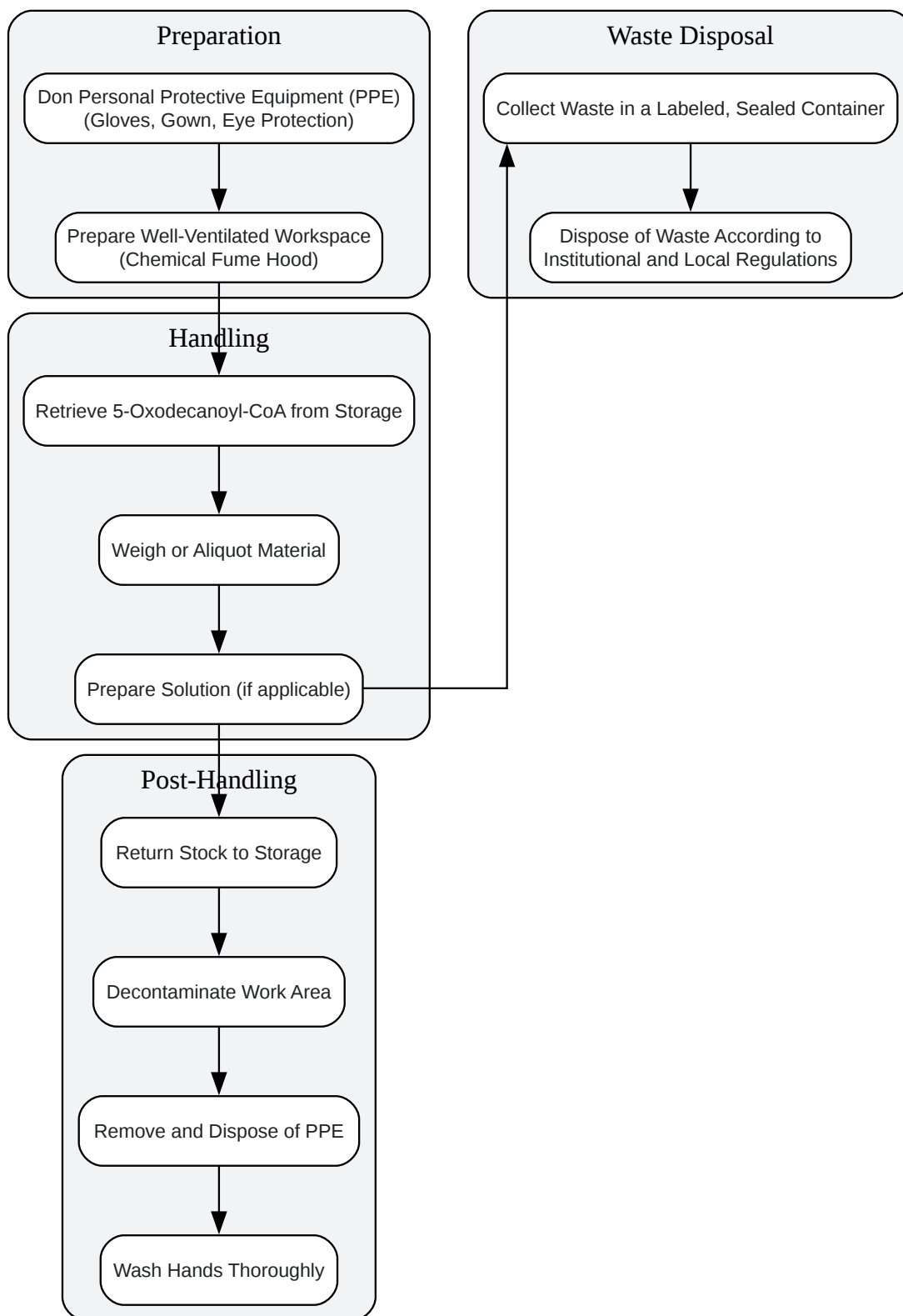
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For powders, carefully scoop the material into a suitable container for disposal. For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container.
- Clean: Decontaminate the spill area thoroughly.

Disposal:

- Dispose of **5-Oxodecanoyl-CoA** and any contaminated materials in sealed, properly labeled containers.
- All disposal must be in accordance with local, regional, and national regulations. Do not allow the product to enter the sewage system or household garbage.

Experimental Workflow: Handling 5-Oxodecanoyl-CoA

The following diagram outlines the standard procedure for handling **5-Oxodecanoyl-CoA** in a laboratory setting.



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Caption: Standard workflow for handling **5-Oxodecanoyl-CoA**.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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